

# Application Notes and Protocols for Dyeing Polyester Fabrics with Disperse Red 73

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Disperse Red 73

Cat. No.: B079764

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Disperse Red 73** is a monoazo disperse dye suitable for coloring hydrophobic synthetic fibers, most notably polyester.[1] Its non-ionic nature and low water solubility necessitate a high-temperature, high-pressure exhaust dyeing method to ensure effective penetration and fixation within the polyester fiber matrix.[2][3] This protocol outlines a detailed procedure for dyeing polyester fabrics with **Disperse Red 73**, yielding a vibrant bluish-red shade with good fastness properties.[4][5]

The process involves three key stages: pre-treatment (scouring) to remove impurities from the fabric, the dyeing cycle under controlled temperature and pH, and a post-treatment (reduction clearing) to eliminate unfixed dye and enhance colorfastness. Adherence to the specified parameters is crucial for achieving reproducible and high-quality dyeing results.

## Properties of Disperse Red 73

Property	Description
Chemical Class	Single Azo Dye
Appearance	Dark red powder
Solubility	Soluble in ethanol, acetone, and benzene
C.I. Name	Disperse Red 73
CAS Number	16889-10-4

## Experimental Protocols

### Pre-treatment: Scouring of Polyester Fabric

To ensure level dyeing and optimal dye uptake, it is essential to remove any oils, waxes, and other impurities from the polyester fabric.

Procedure:

- Prepare a scouring bath with a liquor ratio of 10:1.
- Add an anionic wetting agent (1-2% on weight of goods, owg) and soda ash (1-2 g/L) to the bath.
- Immerse the polyester fabric in the bath and raise the temperature to 80-88°C.
- Maintain this temperature for 30-45 minutes, ensuring the fabric is fully submerged and agitated.
- Drain the scouring liquor and rinse the fabric thoroughly with hot water, followed by a cold water rinse.

### Dyeing: High-Temperature Exhaust Method

This method utilizes high temperature and pressure to facilitate the diffusion of the disperse dye into the polyester fibers.

Procedure:

- Set up a high-temperature, high-pressure dyeing apparatus with a liquor ratio of 10:1.
- Prepare the dyebath by adding the following components in the specified order:
  - Dispersing agent (0.5-1.5 g/L).
  - Leveling agent (optional, as per manufacturer's recommendation).
  - Acetic acid to adjust the pH to 4.5-5.5.
  - A pre-dispersed solution of **Disperse Red 73** (1-3% on weight of fabric, owf).
- Immerse the scoured polyester fabric in the dyebath at room temperature.
- Gradually raise the temperature of the dyebath to 130°C at a rate of 2-4°C per minute.
- Maintain the temperature at 130°C for 30-60 minutes.
- Slowly cool the dyebath to 80°C before draining.
- Rinse the dyed fabric with hot water.

## Post-treatment: Reduction Clearing

This step is critical for removing any unfixed dye from the fabric surface, thereby improving the wash and rubbing fastness.

Procedure:

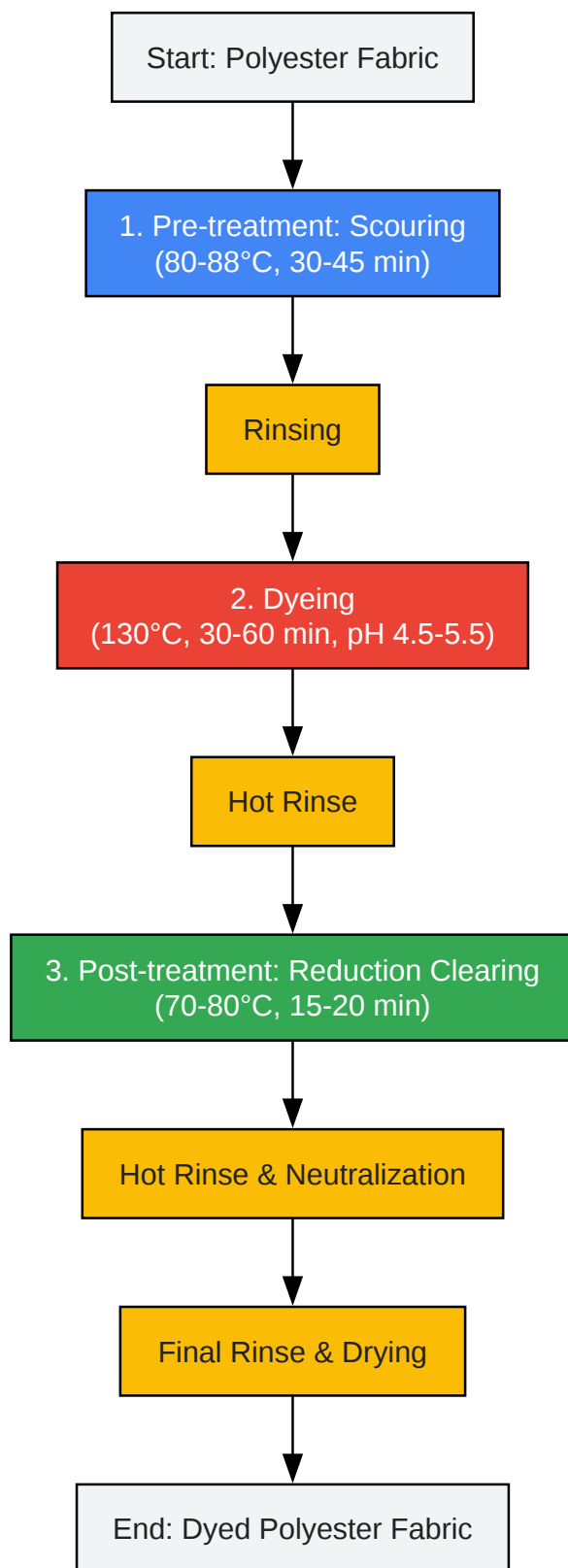
- Prepare a fresh bath with a liquor ratio of 10:1.
- Add the following chemicals to the bath:
  - Sodium hydrosulfite (1-2 g/L).
  - Caustic soda (1-2 g/L).
- Immerse the rinsed, dyed fabric in the reduction clearing bath.

- Raise the temperature to 70-80°C and maintain for 15-20 minutes.
- Drain the bath and rinse the fabric thoroughly with hot water.
- Neutralize the fabric with a dilute solution of acetic acid.
- Perform a final cold water rinse and then dry the fabric.

## Data Presentation

Process Stage	Parameter	Value	Unit
Pre-treatment (Scouring)	Liquor Ratio	10:1	-
	Anionic Wetting Agent	1-2	% owg
	Soda Ash	1-2	g/L
	Temperature	80-88	°C
	Duration	30-45	minutes
Dyeing	Liquor Ratio	10:1	-
	Disperse Red 73	1-3	% owf
	Dispersing Agent	0.5-1.5	g/L
	pH	4.5-5.5	-
	Dyeing Temperature	130	°C
	Temperature Ramp Rate	2-4	°C/min
	Dyeing Duration	30-60	minutes
	Post-treatment (Reduction Clearing)	Liquor Ratio	10:1
	Sodium Hydrosulfite	1-2	g/L
	Caustic Soda	1-2	g/L
	Temperature	70-80	°C
	Duration	15-20	minutes

## Mandatory Visualization



[Click to download full resolution via product page](#)

Caption: Workflow for dyeing polyester with **Disperse Red 73**.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. US6730132B1 - Reduction clearing of polyester textiles - Google Patents [patents.google.com]
- 2. autumnchem.com [autumnchem.com]
- 3. alfa-chemistry.com [alfa-chemistry.com]
- 4. fsw.cc [fsw.cc]
- 5. lignincorp.com [lignincorp.com]
- To cite this document: BenchChem. [Application Notes and Protocols for Dyeing Polyester Fabrics with Disperse Red 73]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b079764#protocol-for-dyeing-polyester-fabrics-with-disperse-red-73]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)